Technical Application Note: High-Purity Synthesis of 2,6-Dimethylheptan-4-amine HCl

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Compound of Interest	
Compound Name:	*2,6-Dimethylheptan-4-amine hydrochloride*
CAS No.:	*130996-65-5*
Cat. No.:	*B3230689*

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Executive Summary & Strategic Rationale

This protocol details the laboratory-scale synthesis of **2,6-dimethylheptan-4-amine hydrochloride** (CAS: 130996-65-5) from 2,6-dimethyl-4-heptanone (Diisobutyl ketone).

Strategic Route Selection: While the Leuckart-Wallach reaction is historically used for hindered ketones, it requires harsh thermal conditions (

) that often lead to difficult-to-remove formyl impurities. This protocol utilizes the Borch Reductive Amination (Sodium Cyanoborohydride/

).

Key Advantages:

- Chemo-selectivity:

  at pH 6–7 selectively reduces the in situ generated imine over the ketone, minimizing alcohol byproducts.

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- Mild Conditions: Room temperature operation preserves the integrity of the aliphatic chain and minimizes thermal degradation.
- Scalability: The workflow is easily scalable from milligram to multi-gram batches.

Reaction Mechanism & Logic

The synthesis proceeds via a two-stage "one-pot" mechanism. Ammonium acetate serves a dual role: it provides the ammonia source for imine formation and buffers the reaction mixture to the optimal pH (6–7) required for cyanoborohydride selectivity.

Visualization: Reaction Pathway

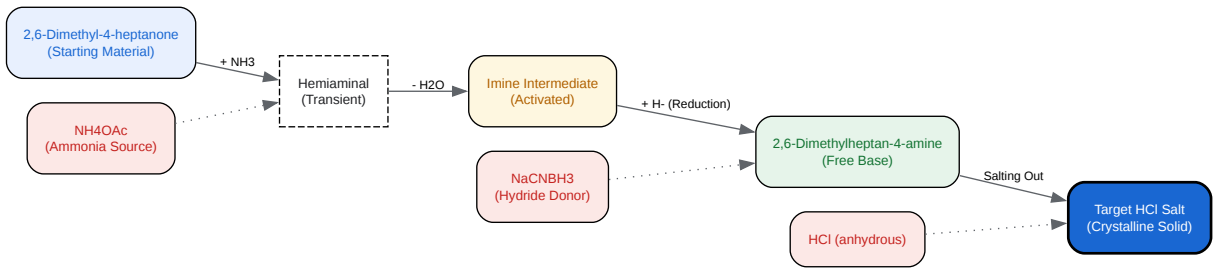

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Figure 1: Step-wise mechanistic flow from ketone precursor to amine hydrochloride salt.[1]

Materials & Reagents

Stoichiometry Note: A large excess of Ammonium Acetate (10 eq) is critical to push the equilibrium toward the imine.

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Reagent	Role	Equiv.	MW (g/mol)	Density	Notes
2,6-Dimethyl-4-heptanone	Precursor	1.0	142.24	0.808	"Diisobutyl ketone"
Ammonium Acetate	Amine Source	10.0	77.08	N/A	Dry, high purity
Sodium Cyanoborohydride	Reductant	0.7 - 1.0	62.84	N/A	Toxic: Handle in hood
Methanol	Solvent	N/A	32.04	0.792	Anhydrous preferred
HCl (4M in Dioxane)	Salting Agent	1.2	36.46	N/A	For final precipitation
Sodium Hydroxide (1M)	Workup Base	Excess	40.00	N/A	To pH > 12

Experimental Protocol

Phase 1: Reductive Amination

Safety Critical:

generates highly toxic HCN gas if exposed to strong acid. Ensure the reaction is vented through a scrubber or performed in a high-efficiency fume hood.

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar. Purge with Nitrogen (

).
- Solvation: Add 2,6-dimethyl-4-heptanone (2.84 g, 20 mmol) and Methanol (60 mL). Stir to dissolve.

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- Buffering: Add Ammonium Acetate (15.4 g, 200 mmol) in a single portion. The solution may cool slightly (endothermic dissolution).
- Reduction: Add Sodium Cyanoborohydride (

) (0.88 g, 14 mmol) in one portion.

  - Note: Although 0.5 eq is theoretically sufficient (hydride transfer), 0.7 eq ensures completion.
- Reaction: Seal the flask with a septum (with a bleed needle to a bubbler) and stir at Room Temperature (20–25°C) for 24–48 hours.
  - Monitoring: Monitor via TLC (System: 10% MeOH in DCM + 1%

). Stain with Ninhydrin (amine product turns purple) or Iodine. Ketone spot should disappear.

Phase 2: Workup & Purification (The "pH Swing")

This phase relies on the "pH Swing" technique to isolate the basic amine from neutral/acidic byproducts.

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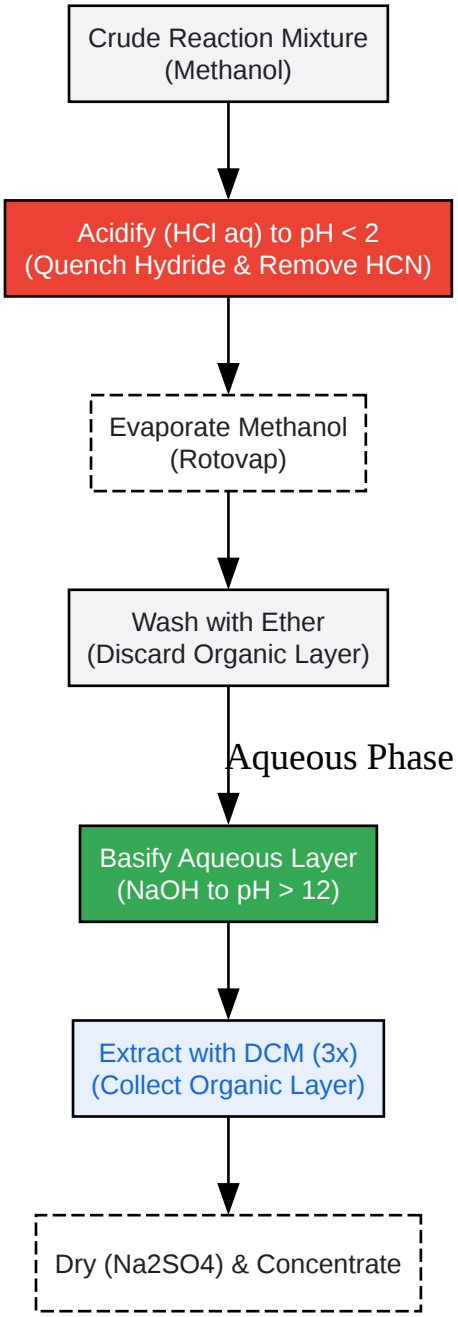

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Figure 2: Purification logic isolating the amine via solubility switching.

- Quench: Slowly add concentrated HCl (aq) dropwise to the reaction mixture until pH < 2. CAUTION: This step evolves HCN. Perform in a hood. Stir for 30 mins to destroy excess borohydride.

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- Concentration: Remove Methanol under reduced pressure (Rotovap). Result is an aqueous slurry.
- Acid Wash: Dilute residue with water (30 mL). Wash with Diethyl Ether (2 x 30 mL) to remove unreacted ketone (neutral). Discard the ether layer.
- Basification: Cool the aqueous layer in an ice bath. Slowly add 6M NaOH until pH > 12. The solution will become cloudy as the free amine separates.
- Extraction: Extract the aqueous mixture with Dichloromethane (DCM) (3 x 40 mL).
- Drying: Combine DCM layers, dry over anhydrous

  , filter, and concentrate in vacuo to yield the Free Amine (colorless oil).

Phase 3: Salt Formation (Hydrochloride)

- Dissolve the crude free amine oil in a minimal amount of anhydrous Diethyl Ether (or DCM).
- Cool to 0°C.
- Add 4M HCl in Dioxane dropwise with vigorous stirring. A white precipitate will form immediately.
- Stir for 15 minutes.
- Filtration: Filter the white solid under vacuum or nitrogen pressure.
- Recrystallization: If necessary, recrystallize from Isopropanol/Ether or Ethanol/Ether.
- Drying: Dry in a vacuum oven at 40°C overnight.

Validation & Quality Control (Self-Validating System)

To ensure the protocol was successful, compare your data against these expected parameters.

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Parameter	Method	Expected Result	Interpretation
Appearance	Visual	White crystalline solid	Yellowing indicates oxidation or incomplete removal of ketone.
Solubility	Dissolution	Water: SolubleDCM: Insoluble	Confirms salt formation (ionic character).
IR Spectroscopy	ATR-FTIR	Broad band 2800–3000 ( )No peak at 1710 (C=O)	Absence of C=O confirms complete reduction of ketone.
H NMR	400 MHz ( )	~0.95 (d, 12H,) ~1.4-1.7 (m, 6H,) ~3.2 (m, 1H,)	The shift of the methine proton attached to nitrogen is diagnostic (ppm).[1][2]

Troubleshooting:

- Low Yield:[3] Often due to inefficient extraction at Step 5. Ensure pH is distinctly basic (>12) to fully deprotonate the amine.
- Oily Product: If the salt is hygroscopic or oily, triturating with anhydrous pentane or ether often induces crystallization.

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